

Essential Safety and Operational Guide for 6-Hydroxychlorzoxazone

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Compound of Interest

Compound Name: 6-Hydroxychlorzoxazone

Cat. No.: B195315

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This guide provides immediate safety, handling, and disposal protocols for **6-Hydroxychlorzoxazone**, tailored for research scientists and drug development professionals. Adherence to these procedures is critical for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Personal Protective Equipment

6-Hydroxychlorzoxazone presents several health hazards that necessitate the use of appropriate personal protective equipment (PPE) to minimize exposure risks. The compound is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation.

[\[1\]](#)[\[2\]](#)

Summary of Hazards and Required PPE:

Hazard Statement	GHS Classification	Recommended Personal Protective Equipment (PPE)
Harmful if swallowed	Acute toxicity - oral 4	Standard laboratory coat, nitrile gloves
Causes skin irritation[1][2]	Skin irritation 2	Nitrile gloves, laboratory coat
Causes serious eye irritation[1][2]	Eye irritation 2A	Safety glasses with side shields or chemical splash goggles
May cause respiratory irritation[1][2]	STOT SE 3	N95 dust mask or work in a certified chemical fume hood

Safe Handling and Operational Protocol

1. Engineering Controls:

- When handling the solid form of **6-Hydroxychlorzoxazone**, all weighing and aliquoting must be conducted in a certified chemical fume hood to avoid inhalation of the powder.
- A safety shower and eyewash station must be readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- Gloves: Always wear nitrile gloves. Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated.
- Eye Protection: Wear chemical safety goggles that provide a complete seal around the eyes.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 respirator is required if a fume hood is not available.[3]
- Lab Coat: A full-length laboratory coat should be worn and buttoned to protect from skin contact.

3. Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Weighing: Carefully weigh the desired amount of **6-Hydroxychlorzoxazone** in a fume hood. Use a spatula to transfer the solid and avoid generating dust.
- Dissolving: If preparing a solution, add the solvent to the solid slowly. **6-Hydroxychlorzoxazone** is soluble in methanol and slightly soluble in DMSO.[\[4\]](#)
- Post-Handling: After handling, thoroughly wash hands with soap and water. Clean all contaminated surfaces with an appropriate solvent and then wipe down with a damp cloth.

Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Disposal Plan

Proper disposal of **6-Hydroxychlorzoxazone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all solid waste, including contaminated gloves, weigh boats, and paper towels, in a designated, clearly labeled hazardous waste container.
- Liquid waste (solutions of **6-Hydroxychlorzoxazone**) should be collected in a separate, compatible, and clearly labeled hazardous waste container.

2. Labeling:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name "**6-Hydroxychlorzoxazone**," and the specific hazard characteristics (e.g., "Toxic," "Irritant").

3. Storage:

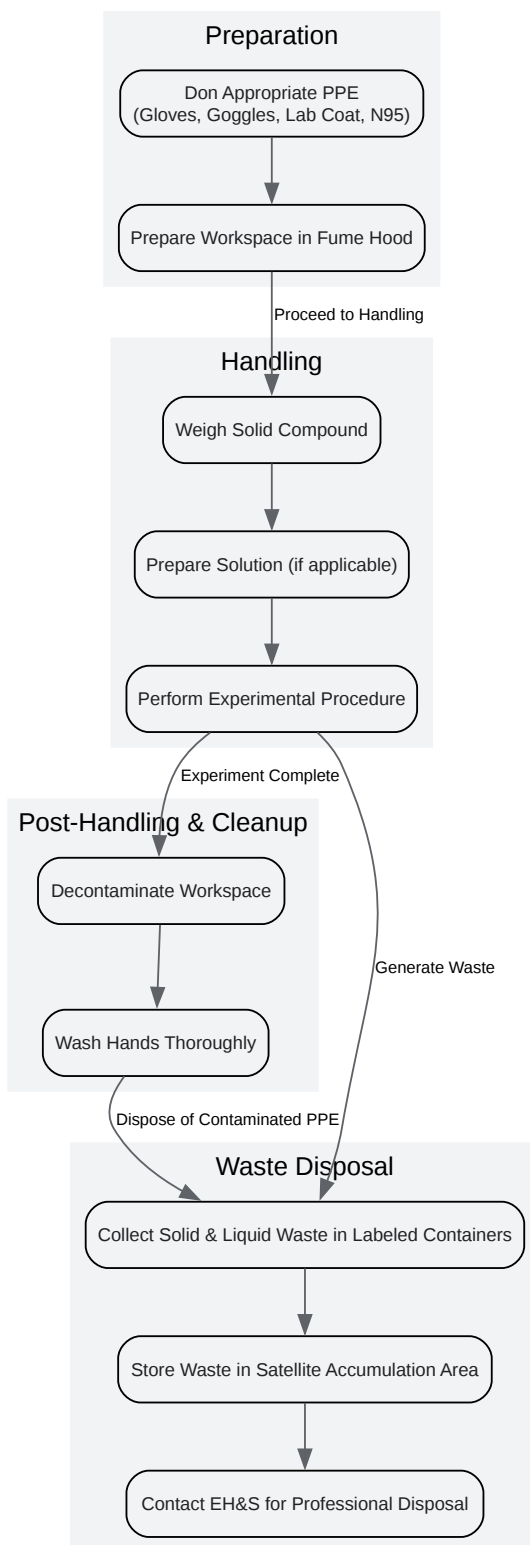
- Store hazardous waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Ensure containers are tightly sealed to prevent leaks or spills.

4. Final Disposal:

- Disposal of chemical waste must be handled by a licensed professional waste disposal company.^[1] Contact your institution's Environmental Health and Safety (EH&S) office to arrange for pickup and disposal.

Experimental Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 6-Hydroxychlorzoxazone

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Disposal of **6-Hydroxychlorzoxazone**.

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